

# Essential Safety and Logistics for Handling (2-Bromovinyl)trimethylsilane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (2-Bromovinyl)trimethylsilane

Cat. No.: B178746

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents are paramount. This document provides immediate, essential safety protocols, operational guidance, and disposal plans for **(2-Bromovinyl)trimethylsilane**, ensuring the well-being of laboratory personnel and compliance with safety standards.

**(2-Bromovinyl)trimethylsilane** is a flammable liquid and vapor that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[\[1\]](#) Adherence to the following guidelines is critical to mitigate risks associated with its handling.

## Hazard Identification and Classification

| Hazard Class                                                          | Category | Hazard Statement                                            |
|-----------------------------------------------------------------------|----------|-------------------------------------------------------------|
| Flammable liquids                                                     | 3        | H226: Flammable liquid and vapour. <a href="#">[1]</a>      |
| Skin irritation                                                       | 2        | H315: Causes skin irritation. <a href="#">[1]</a>           |
| Eye irritation                                                        | 2A       | H319: Causes serious eye irritation. <a href="#">[1]</a>    |
| Specific target organ toxicity - single exposure (Respiratory system) | 3        | H335: May cause respiratory irritation. <a href="#">[1]</a> |

## Physical and Chemical Properties

| Property          | Value                                                                                        |
|-------------------|----------------------------------------------------------------------------------------------|
| Molecular Formula | C5H11BrSi                                                                                    |
| Molecular Weight  | 179.13 g/mol <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Boiling Point     | 50-51 °C at 52 mmHg <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>              |
| Density           | 1.167 g/mL at 25 °C <a href="#">[2]</a> <a href="#">[6]</a>                                  |
| Flash Point       | 29 °C (84.2 °F) - closed cup <a href="#">[2]</a>                                             |
| Refractive Index  | n20/D 1.466 <a href="#">[2]</a> <a href="#">[6]</a>                                          |

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for safely handling **(2-Bromovinyl)trimethylsilane** in a laboratory setting.

### 1. Engineering Controls and Preparation:

- Ventilation: All work with **(2-Bromovinyl)trimethylsilane** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)
- Ignition Sources: Keep the chemical away from heat, sparks, open flames, and hot surfaces. [\[1\]](#) No smoking is permitted in the handling area.[\[1\]](#)
- Static Discharge: Take precautionary measures against static discharge. Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#) Ground and bond containers and receiving equipment.[\[1\]](#)
- Emergency Equipment: Ensure that a safety shower and an eyewash station are readily accessible in the immediate work area.

### 2. Personal Protective Equipment (PPE):

- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene.[\[7\]](#) Gloves must be inspected for integrity before each use and disposed of properly after handling the chemical.[\[7\]](#)

- Eye and Face Protection: Chemical splash goggles that meet ANSI Z.87.1 standards are mandatory. A face shield should be worn over the goggles when there is a risk of splashing.
- Body Protection: A flame-retardant lab coat or a 100% cotton lab coat should be worn and fully buttoned.
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below permissible limits, a NIOSH-approved respirator with appropriate cartridges (e.g., for organic vapors) is required.[7]

### 3. Chemical Handling:

- Dispensing: Use only non-sparking tools when opening and dispensing the chemical.[1]
- Transfers: Conduct all transfers of **(2-Bromovinyl)trimethylsilane** within the chemical fume hood to minimize the release of vapors.
- Storage: Store the chemical in a cool, dry, and well-ventilated place in a tightly closed container.[1] Opened containers must be carefully resealed and kept upright to prevent leakage.[1]

### 4. In Case of Exposure or Spill:

- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water.[1] Consult a physician.[7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[7]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[7] Consult a physician.[7]
- Spill: For a small spill, use an inert absorbent material (e.g., sand, vermiculite) to contain and collect the spill. Place the absorbed material into a sealed, labeled container for hazardous waste disposal.

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **(2-Bromovinyl)trimethylsilane** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

#### 1. Waste Segregation:

- Liquid Waste: Collect any unused **(2-Bromovinyl)trimethylsilane** and solutions containing it in a dedicated, sealed, and clearly labeled hazardous waste container for halogenated organic waste. Do not mix with other waste streams.
- Solid Waste: All disposables contaminated with **(2-Bromovinyl)trimethylsilane**, such as gloves, paper towels, and absorbent materials, must be collected in a separate, sealed, and labeled hazardous waste container.[\[7\]](#)

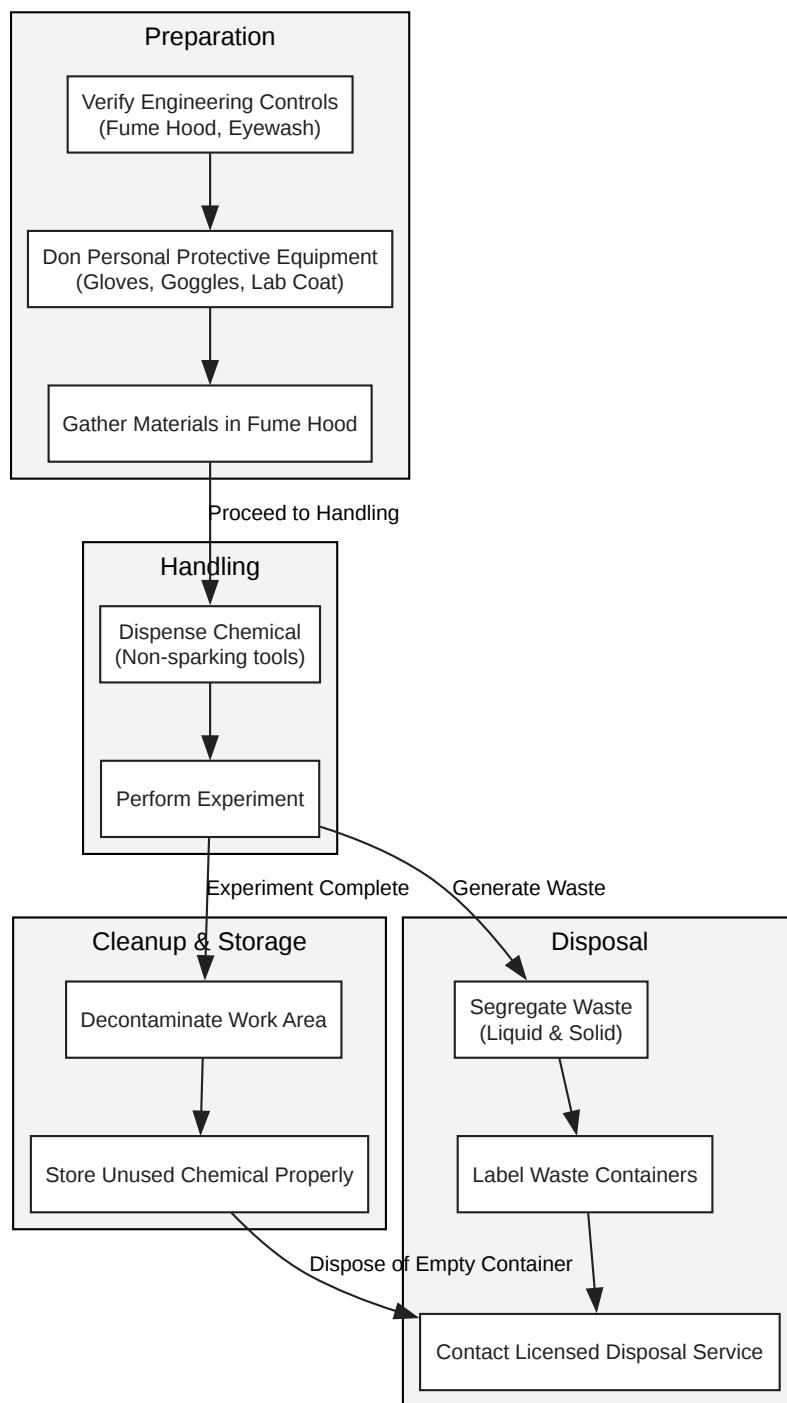
#### 2. Waste Disposal:

- Licensed Disposal Service: The disposal of **(2-Bromovinyl)trimethylsilane** waste must be handled by a licensed professional waste disposal service.[\[7\]](#)
- Incineration: The recommended method of disposal is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#) Extra care should be taken during ignition due to the material's high flammability.[\[7\]](#)
- Container Disposal: Dispose of the empty container as unused product in accordance with all applicable regulations.[\[7\]](#)

## Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **(2-Bromovinyl)trimethylsilane**, from preparation to disposal.

## Workflow for Safe Handling of (2-Bromovinyl)trimethylsilane

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for **(2-Bromovinyl)trimethylsilane**.**

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)